

Sucrose Distearate: A Comprehensive Technical Guide for Pharmaceutical Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Sucrose distearate*

CAS No.: *135260-52-5*

Cat. No.: *B8002850*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **sucrose distearate**, a non-ionic surfactant with significant applications in the pharmaceutical industry. This document covers its fundamental chemical and physical properties, including its CAS number and molecular formula. Detailed methodologies for its synthesis are presented, alongside experimental protocols for its application in advanced drug delivery systems such as nanoemulsions and controlled-release matrix tablets. The guide aims to serve as a comprehensive resource for researchers and professionals involved in drug formulation and development, offering detailed data, experimental procedures, and visual representations of key processes to facilitate a thorough understanding of **sucrose distearate**'s role in modern pharmaceuticals.

Introduction

Sucrose distearate is a diester of sucrose and stearic acid, belonging to the broader class of sucrose fatty acid esters. These esters are biocompatible, biodegradable, and non-toxic, making them highly valuable excipients in pharmaceutical, cosmetic, and food formulations.^[1]

Their amphiphilic nature, with a hydrophilic sucrose head and lipophilic fatty acid tails, allows them to function effectively as emulsifiers, stabilizers, and solubilizing agents. In drug delivery, **sucrose distearate** is particularly noted for its ability to form stable emulsions and modulate drug release from solid dosage forms.

Chemical and Physical Properties

Sucrose distearate is identified by the CAS Number 27195-16-0 and has a molecular formula of $C_{48}H_{90}O_{13}$.^[2] Its structure consists of a sucrose molecule esterified with two stearic acid chains. The exact position of the esterification can vary, leading to a mixture of isomers.

A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Sucrose Distearate**

Property	Value	References
Molecular Weight	875.22 g/mol	[2][3]
Appearance	White to off-white powder or flakes	[4]
Melting Point	76-78 °C	[5][6]
Solubility	Sparingly soluble in water; dispersible in oil	[4]
HLB Value	Can range from 1 to 16 depending on the degree of esterification. Low HLB values (3.5-6.0) are suitable for water-in-oil emulsions, while high HLB values (8-18) are used for oil-in-water emulsions.	[7]

Synthesis of Sucrose Distearate

The synthesis of **sucrose distearate** can be achieved through several methods, including chemical and enzymatic routes. The choice of method influences the purity, yield, and isomeric

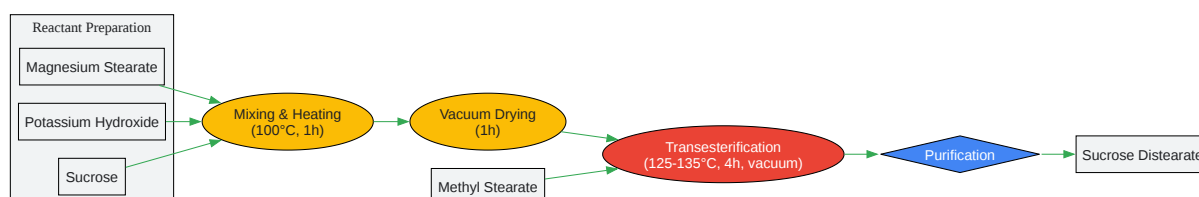
distribution of the final product.

Solvent-Free Synthesis (Transesterification)

This method is an environmentally friendly approach that avoids the use of organic solvents. It typically involves the transesterification of a fatty acid methyl ester (e.g., methyl stearate) with sucrose in the presence of a basic catalyst and an emulsifying agent.

Experimental Protocol: Solvent-Free Synthesis

- **Reactant Preparation:** Mix solid sucrose with one equivalent of potassium hydroxide and one equivalent of a divalent metal alkanoate (e.g., magnesium stearate).[8]
- **Initial Heating:** Heat the mixture at 100°C for 1 hour to form a homogenous paste.[8]
- **Drying:** Apply a vacuum to the mixture for 1 hour to remove any residual moisture.[8]
- **Transesterification:** Add 0.42 equivalents of methyl stearate to the dried mixture.[8] Heat the reactor to 125-135°C under vacuum for 4 hours. Methanol produced during the reaction is continuously removed to drive the equilibrium towards the product.[8]
- **Purification:** The crude product can be purified by dissolving the reaction mixture in a lower aliphatic alcohol (e.g., ethanol) to precipitate unreacted sucrose and salts. The sucrose ester can then be precipitated from the alcoholic solution by the addition of water. Further purification can be achieved by washing the precipitate with an organic solvent.[9]



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Caption: Workflow for the solvent-free synthesis of **sucrose distearate**.

Enzymatic Synthesis

Enzymatic synthesis offers a milder and more selective route to sucrose esters, often resulting in a higher proportion of monoesters and fewer byproducts. Lipases, such as *Candida antarctica* lipase B, are commonly used as biocatalysts.

Experimental Protocol: Enzymatic Synthesis

- **Reaction Setup:** In a suitable vessel, dissolve 25g of sucrose and methyl stearate (at a concentration of 0.6 g/mL) in n-hexane to ensure homogeneity.^[10]
- **Enzymatic Reaction:** Add *Candida antarctica* lipase to the mixture. The optimal enzyme ratio is typically around 0.4% (w/w) relative to the substrates.^[10]
- **Incubation:** Maintain the reaction at 30-33°C with agitation (e.g., 250 rpm) for an optimal duration, which can be up to 10 hours.^[10]
- **Product Isolation:** After the reaction, separate the crude sucrose ester from the reaction mixture by vacuum filtration.^[10]
- **Drying:** Dry the filtrate at 40°C to obtain the final product.^[10]
- **Purification:** The crude product can be further purified. After removing the reaction solvent (e.g., tert-butanol) by rotary evaporation, add distilled water to dissolve unreacted sugar. Centrifuge and filter the mixture to remove water-soluble components. The remaining solid is the purified sucrose ester.^[1]

Applications in Drug Delivery

Sucrose distearate's emulsifying and stabilizing properties are leveraged in various pharmaceutical formulations, particularly in the development of advanced drug delivery systems.

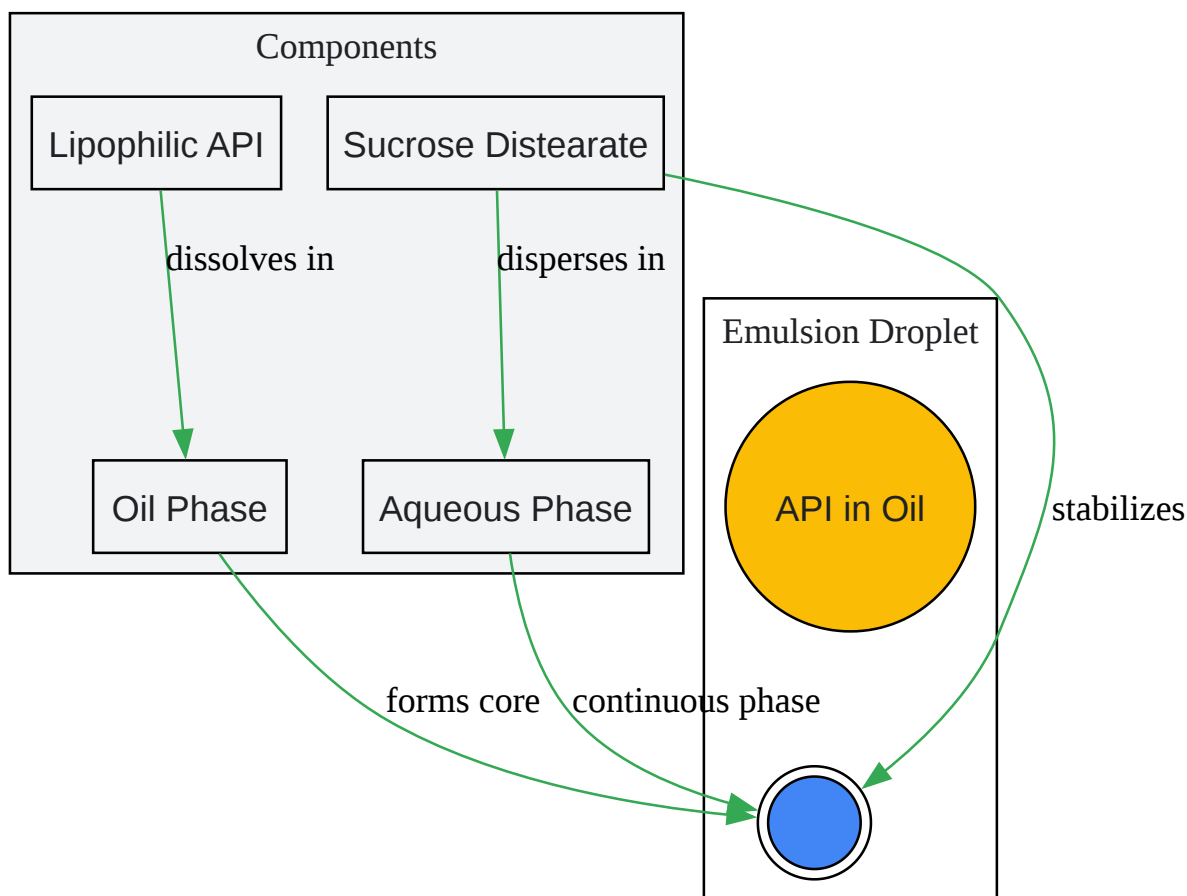
Nanoemulsions for Dermal Drug Delivery

Nanoemulsions are nanometer-sized droplets of one liquid dispersed in another immiscible liquid. They offer advantages for dermal drug delivery, including enhanced skin permeation and improved stability of the active pharmaceutical ingredient (API). Sucrose stearate is an effective emulsifier for creating stable oil-in-water (O/W) nanoemulsions.

Experimental Protocol: Preparation of a **Sucrose Distearate**-Stabilized Nanoemulsion

- Phase Preparation:
 - Aqueous Phase: Dissolve sucrose stearate (e.g., 5% w/w) and any water-soluble preservatives (e.g., potassium sorbate) in freshly distilled water.[\[4\]](#)
 - Oil Phase: Dissolve the lipophilic API in a suitable cosmetic oil (e.g., PCL-liquid).[\[4\]](#)
- Pre-emulsification: Slowly add the oil phase to the aqueous phase while stirring. Continue stirring for 10 minutes. Pre-homogenize the mixture using a high-shear mixer (e.g., Ultra-Turrax at 2,500 rpm for 4 minutes).[\[4\]](#)
- Homogenization: Heat the pre-emulsion to 50°C and then subject it to high-pressure homogenization (e.g., 16 cycles at 750 bar) to form the nanoemulsion.[\[4\]](#)

Mechanism of Emulsification with Sucrose Distearate



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Caption: Role of **sucrose distearate** in stabilizing an oil-in-water emulsion.

Controlled-Release Matrix Tablets

Sucrose esters can be used as matrix-forming agents in tablets to control the release of drugs. They can improve the plasticity and compressibility of powder mixtures and sustain the drug release rate, particularly for highly soluble drugs.

Experimental Protocol: In Vitro Drug Release from Metoprolol Tartrate Matrix Tablets

- Dissolution Apparatus: Use a USP Type II (paddle) apparatus.

- **Dissolution Medium:** Prepare 900 mL of pH 6.8 phosphate buffer.[2][11] Maintain the temperature at $37 \pm 0.5^{\circ}\text{C}$.[11][12]
- **Test Conditions:** Set the paddle speed to 50 rpm.[2]
- **Sampling:** Place one matrix tablet in each dissolution vessel. At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6, 8, 10, 12 hours), withdraw an aliquot of the dissolution medium.[13] Replace the withdrawn volume with fresh, pre-warmed medium.
- **Analysis:** Filter the samples and analyze the concentration of metoprolol tartrate using a suitable analytical method, such as UV-Vis spectrophotometry at 221.70 nm.[11]
- **Data Calculation:** Calculate the cumulative percentage of drug released at each time point.

Safety and Regulatory Status

Sucrose esters, including **sucrose distearate**, are generally regarded as safe (GRAS) for use in food products and are widely used in cosmetics. They are considered non-toxic, non-irritating, and biodegradable. Environment Canada classifies it as not expected to be potentially toxic or harmful. For pharmaceutical use, they are listed as inactive ingredients in FDA-approved drug products.

Conclusion

Sucrose distearate is a versatile and valuable excipient for pharmaceutical formulations. Its favorable safety profile, combined with its excellent emulsifying and release-modifying properties, makes it a compelling choice for the development of a wide range of drug delivery systems. The detailed protocols and data presented in this guide provide a solid foundation for researchers and formulation scientists to effectively utilize **sucrose distearate** in their work.

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References

- 1. Enzymatic synthesis of some sugar-lauric acid esters by lipase from *Candida antarctica* and their functionalities as emulsifiers and antibacterial agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 2. Development of metoprolol tartrate extended-release matrix tablet formulations for regulatory policy consideration - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 3. researchgate.net [researchgate.net]
- 4. Semi-solid Sucrose Stearate-Based Emulsions as Dermal Drug Delivery Systems - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 5. researchgate.net [researchgate.net]
- 6. daneshyari.com [daneshyari.com]
- 7. Development of sucrose stearate-based nanoemulsions and optimisation through γ -cyclodextrin - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 8. Solvent-free synthesis of Sucrose esters - SELF-ASSEMBLING SUGARS [assemblingsugars.fr]
- 9. US4983731A - Separation and purification of sugar esters - Google Patents [patents.google.com]
- 10. e3s-conferences.org [e3s-conferences.org]
- 11. scielo.br [scielo.br]
- 12. Preparation and Evaluation of Sustained-Release Matrix Tablets Based on Metoprolol and an Acrylic Carrier Using Injection Moulding - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 13. scispace.com [scispace.com]
- To cite this document: BenchChem. [Sucrose Distearate: A Comprehensive Technical Guide for Pharmaceutical Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8002850/docs#sucrose-distearate-a-comprehensive-technical-guide-for-pharmaceutical-applications>]

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